

## Case studies comparing research outcomes with and without the use of Gemini.

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# The Impact of Gemini on Research Outcomes: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

The integration of advanced AI models into scientific research is accelerating discovery and reshaping methodologies across various disciplines. This guide provides a comparative analysis of research outcomes achieved with and without the use of Google's Gemini models, supported by experimental data from recent studies. We will delve into quantitative performance metrics, detailed experimental protocols, and visual representations of Gemini-powered workflows to offer an objective assessment of its capabilities.

## Data Presentation: Quantitative Comparison of Research Outcomes

The following tables summarize the performance of Gemini and other models across key research-related tasks, based on data from several benchmark studies.

Table 1: Performance on Medical Licensing Style Questions (MedQA)



| Model      | Accuracy (%)  | Note  |
|------------|---------------|---|
| Med-Gemini | 91.1%         | Utilized a novel uncertainty-<br>guided search strategy.[1][2][3]   |
| Med-PaLM 2 | 86.5%         | Previous state-of-the-art model from Google.[1][2]  |
| GPT-4      | Not specified | Med-Gemini surpassed the<br>GPT-4 model family on every<br>benchmark where a direct<br>comparison could be made.[1] |

Table 2: Multimodal Diagnostic Accuracy in Medicine



| Benchmark/Task                                  | Gemini Model<br>Performance | Comparator (GPT-<br>4) Performance | Relative<br>Improvement with<br>Gemini             |
|---|-----------------------------|------------------------------------|--|
| 7 Multimodal Medical<br>Benchmarks<br>(Average) | State-of-the-Art            | Surpassed by Med-<br>Gemini        | 44.5% average relative margin[1][2]                |
| NEJM Image<br>Challenge                         | SoTA Performance            | Outperformed by<br>Med-Gemini      | Significant margin[1] [2]                          |
| Radiology In-Training Exam (Overall Accuracy)   | Gemini Advanced:<br>60.4%   | ChatGPT-4o: 69.8%                  | N/A (ChatGPT-4o performed better in this study)[4] |
| Radiology In-Training<br>Exam (Image-based)     | Gemini Advanced:<br>43.8%   | ChatGPT-4o: 57.8%                  | N/A (ChatGPT-4o performed better in this study)[4] |
| Complex Wound Management (Perfect Agreement)    | Gemini: 75.0%               | ChatGPT: 60.0%                     | 25% higher<br>agreement[5]                         |
| Brain MRI Sequence<br>Classification            | Gemini 2.5 Pro:<br>93.1%    | ChatGPT-4o: 97.7%                  | N/A (ChatGPT-4o performed better in this study)[6] |

Table 3: Performance in Genomics and Drug Discovery Related Tasks



| Task   | Gemini Model<br>Performance                                    | Note  |
|--|--|---|
| Interrogating Complex Genomic Databases          | Outperformed other models in completeness and avoiding errors. | Recent studies have shown  Gemini 2.5 Pro excelling in this  area.[7] |
| Proposing Novel Drug Candidates                  | Proposed candidates that were later experimentally validated.  | Powered by Google's AI co-<br>scientist.[7]                           |
| CAD-RADS Score Assignment from Radiology Reports | Gemini Advanced: 82.6% accuracy                                | ChatGPT-4o showed higher accuracy at 87%.[8]                          |

## **Experimental Protocols**

Below are the detailed methodologies for some of the key experiments cited in this guide.

### **MedQA Benchmark Protocol**

The MedQA benchmark consists of US Medical License Exam (USMLE)-style questions designed to test clinical reasoning.

- Objective: To evaluate the diagnostic accuracy of AI models on complex medical questions.
- Dataset: The MedQA dataset, which comprises a large collection of multiple-choice questions from medical board exams.[9]
- Methodology (Med-Gemini):
  - Model Input: The Med-Gemini model was presented with the multiple-choice questions from the MedQA test set.
  - Fine-tuning: Med-Gemini was fine-tuned on a vast corpus of medical and scientific literature to enhance its domain-specific knowledge.
  - Uncertainty-Guided Search: A key innovation in the Med-Gemini study was the implementation of an "uncertainty-guided search strategy."[1][3] When the model expressed low confidence in its initial answer, it was prompted to perform a web search to



gather additional information and refine its response. This process mimics the real-world behavior of clinicians who consult external resources when faced with challenging cases.

- Reasoning Augmentation: The model was trained with 'Chain-of-Thought' (CoT)
  prompting, which involves generating step-by-step reasoning explanations to arrive at an
  answer, thereby improving the transparency and accuracy of its conclusions.[2]
- Control/Comparison: The performance of Med-Gemini was compared against the previously leading model, Med-PaLM 2, and other large language models like GPT-4.

## Multimodal Medical Benchmark Protocol (e.g., NEJM Image Challenge)

These benchmarks assess the ability of AI models to interpret and reason about medical images in conjunction with clinical text.

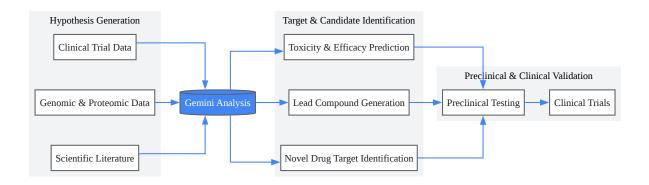
- Objective: To evaluate the multimodal diagnostic capabilities of AI models.
- Dataset: A variety of benchmarks were used, including the New England Journal of Medicine (NEJM) Image Challenge, which presents challenging clinical cases with associated medical images.
- Methodology (Med-Gemini):
  - Model Input: Med-Gemini was provided with the clinical case description and the accompanying medical images (e.g., X-rays, CT scans).
  - Multimodal Fine-tuning: The model was specifically fine-tuned to understand and correlate information from both text and image modalities. This involves training the model to recognize visual features in medical images and link them to the clinical context provided in the text.
  - Diagnostic Task: The model was tasked with providing a diagnosis or answering specific questions related to the case, based on its integrated understanding of the text and images.



• Control/Comparison: The performance of Med-Gemini was compared to that of GPT-4 with vision capabilities on the same set of multimodal benchmarks.

### **Mandatory Visualization**

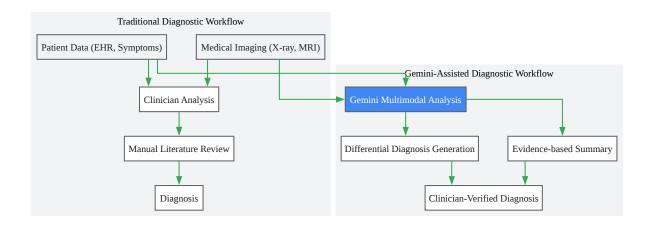
The following diagrams, created using the DOT language, illustrate key workflows and logical relationships in research scenarios utilizing Gemini.



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Caption: Al-powered drug discovery workflow with Gemini.





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Caption: Comparison of diagnostic workflows with and without Gemini.



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Caption: Genomic data analysis workflow using the GEMINI framework.



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